

Comprehensive Structural Elucidation of 2-(5-hydroxy-1H-indazol-3-yl)acetate[1]

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Compound of Interest

Compound Name: 2-(5-hydroxy-1H-indazol-3-yl)acetate

Cat. No.: B11757914

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Introduction & Synthetic Context

The **2-(5-hydroxy-1H-indazol-3-yl)acetate** scaffold represents a critical pharmacophore in medicinal chemistry, often serving as a bioisostere for indole-3-acetic acid derivatives (such as the serotonin metabolite 5-HIAA).[1] Indazole-3-acetic acids are privileged structures in the development of kinase inhibitors (e.g., against VEGFR or CDK) and non-steroidal anti-inflammatory drugs (NSAIDs) related to Bendazac.[1]

The structural analysis of this molecule presents two primary challenges:

- **Annular Tautomerism:** Determining whether the molecule exists in the *ngcontent-ng-c3932382896="" _ngghost-ng-c102404335="" class="inline ng-star-inserted">* - or -indazole form in solution.
- **Regiochemistry of Substitution:** Confirming the 5-hydroxy substitution pattern against potential 4-, 6-, or 7-isomers generated during cyclization.

Theoretical Framework: The Tautomerism Challenge

Indazoles exhibit dynamic equilibrium between the two tautomeric forms:

and

tautomers. While the 2H-tautomer is thermodynamically preferred in the gas phase and non-polar solvents (approx. 2–4 kcal/mol lower energy), polar solvents (DMSO, MeOH) and substituents at the 3-position can shift this equilibrium or stabilize the

1H-species via intermolecular hydrogen bonding.

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- 1H-Tautomer: Proton on N1

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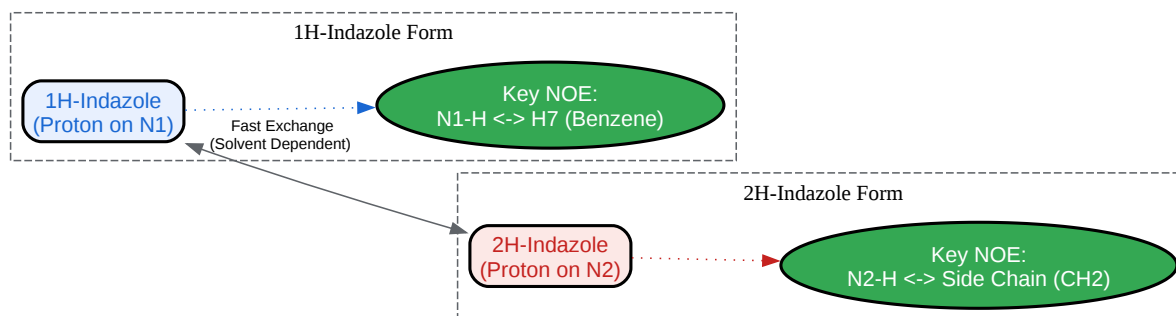
- 2H-Tautomer: Proton on N2

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Correct assignment is not merely academic; the tautomeric state dictates the ligand-binding pose in protein pockets.^[1]

Visualization: Tautomeric Equilibrium & NOE Strategy

The following diagram illustrates the tautomeric forms and the critical Nuclear Overhauser Effect (NOE) correlations required to distinguish them.



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Caption: Diagnostic NOE correlations. In the 1H-form, the NH proton correlates with the aromatic H7.^[1] In the 2H-form, the NH proton correlates with the methylene group at position 3.

Analytical Workflow & Protocol

To ensure scientific integrity, this protocol uses a self-validating approach where MS data constrains the formula, and 2D NMR locks the connectivity.

Step 1: Sample Preparation^[2]

- Solvent: Dissolve 5–10 mg of sample in DMSO-d₆.
 - Rationale: DMSO prevents solute aggregation and slows the exchange of labile protons (ngcontent-ng-c3932382896="" _ngghost-ng-c102404335="" class="inline ng-star-inserted">
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) , allowing them to appear as distinct peaks rather than broad humps.
- Concentration: Ensure >10 mM for adequate

sensitivity.

Step 2: Mass Spectrometry (LC-MS/ESI)

Before NMR, confirm the molecular weight and fragmentation pattern.^[1]

- Ionization: ESI (Negative mode is often more sensitive for the carboxylic acid/phenol; Positive mode for the basic indazole nitrogen).^[1]
- Expected m/z:
 - Formula (Acid): CC(=O)Oc1ccc2c(c1)c3ccccc23 (MW: 192.17)
 - Formula (Ethyl Ester): CCOC(=O)Cc1ccc2c(c1)c3ccccc23 (MW: 220.22)
- Diagnostic Fragmentation:
 - Loss of CC(=O)O (44) is characteristic of the acetic acid moiety.
 - Cleavage of the CC(=O)O bond is rare under mild ESI but possible in EI.

Step 3: Nuclear Magnetic Resonance (NMR) Profiling

This is the definitive step.^[1] The following data assumes the 1H-tautomer (most stable) in DMSO-d6.

Table 1: Predicted**NMR Assignment (DMSO-d6, 400 MHz)**

Position	Type	Multiplicity	Chemical Shift (ppm)	Coupling (Hz)	Structural Logic
NH (1)	Amine	Singlet (br)	12.5 – 13.0	-	Highly deshielded; exchangeable with D ₂ O.
OH (5)	Phenol	Singlet (br)	9.0 – 9.5	-	Disappears on D ₂ O shake.
H-4	Aromatic	Doublet (d)	7.10 – 7.20	-	Diagnostic: Ortho to OH, peri to N.

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c102404335= Ortho to H7,
"" Meta to H4.

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H-6 Aromatic dd 6.80 – 6.90

H-7 Aromatic Doublet (d) 7.30 – 7.40

Ortho to H6;
shows NOE
with NH in
1H-form.

CH2 (Side) Alkyl Singlet 3.60 – 3.80 -

Methylene
bridge at C3.
[\[1\]](#)

COOH Acid Broad 12.0 – 14.0 -

Often very
broad or
invisible if wet
DMSO is
used.[\[1\]](#)

Table 2: Critical 2D NMR Correlations

Experiment	Purpose	Expected Correlation
COSY	H-H Connectivity	H6 ngcontent-ng-c3932382896="" _ngghost-ng-c102404335="" class="inline ng-star-inserted"> H7 (Strong); H4 H6 (Weak/Meta).
HSQC	C-H Mapping	Matches protons to carbons; confirms H4 is on a CH, not a quaternary C.
HMBC	Long-range Connectivity	Critical: The protons should correlate to C3 (indazole core) and the Carbonyl C.
NOESY	Tautomer ID	1H-form: Crosspeak between (12.8 ppm) and (7.35 ppm).[2] 2H-form: Crosspeak between ngcontent-ng-c3932382896="" _ngghost-ng-c102404335="" class="inline ng-star-inserted"> and (3.7 ppm).

Step 4: Infrared Spectroscopy (FT-IR)

Used to confirm the oxidation state of the carbon chain and the phenol.[1]

- 3200–3400 cm⁻¹: Broad O-H stretch (Phenol + Acid).[1]
- 3100–3200 cm⁻¹: N-H stretch (Indazole).[1]

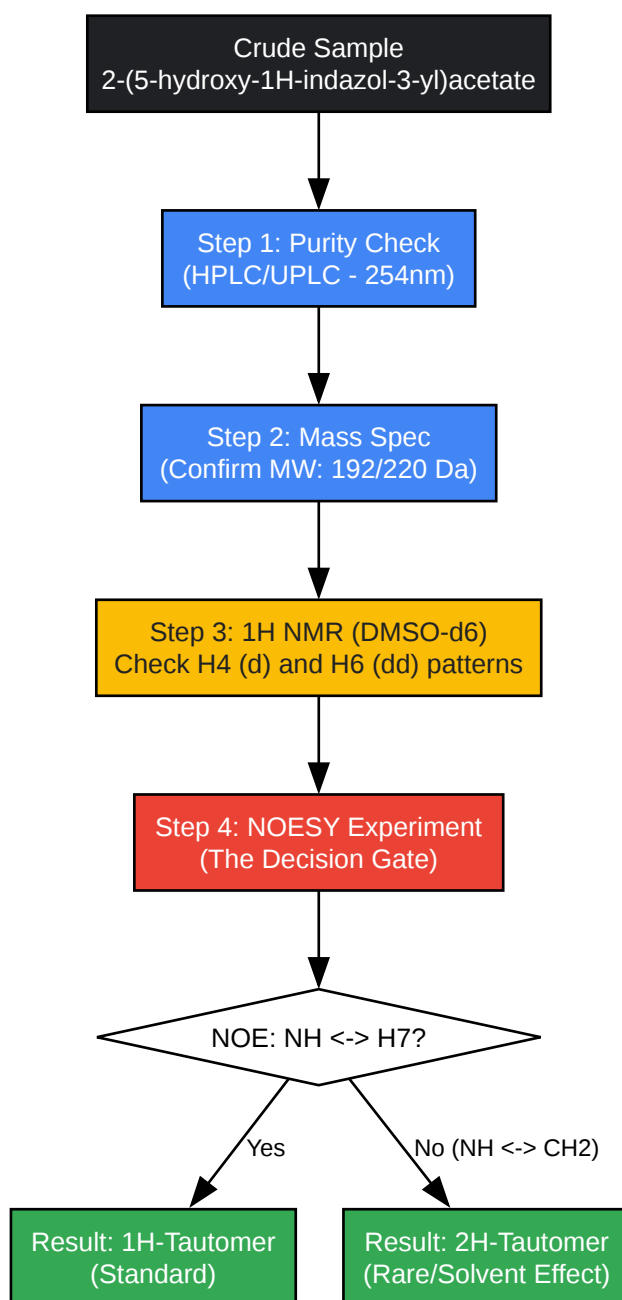
- 1700–1725 cm^{-1} : C=O stretch (Carboxylic acid dimer).^[1] If ester, shifts to ~1735–1750 cm^{-1} .^[1]

Quality Control & Stability

When working with 5-hydroxyindazoles, researchers must be aware of oxidative instability.^[1]

- Quinone Imine Formation: The 5-hydroxy group is susceptible to oxidation, potentially forming a quinoid species if the solution is basic and exposed to air.^[1]
 - Indicator: The solution turns from colorless/pale yellow to dark brown/red.^[1]
 - Prevention:^[1] Store under Argon; add antioxidants (e.g., ascorbic acid) if used in biological assays.^[1]
- Decarboxylation: Indazole-3-acetic acids can decarboxylate under high thermal stress ($>150^{\circ}\text{C}$) to form 3-methylindazoles.^[1] Avoid high-temperature drying.^[1]

Analytical Workflow Diagram



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Caption: Step-by-step structural validation workflow. The NOESY experiment serves as the critical decision gate for tautomer assignment.

References

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- 2. chem.washington.edu [chem.washington.edu]
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